

Technical Guide: 4',5,7-Trihydroxy-6-methoxyflavanone (6-Methoxynaringenin)

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Compound of Interest

Compound Name: 4',5,7-Trihydroxy-6'-methoxyflavanone

CAS No.: 57462-21-2

Cat. No.: B14608036

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Executive Summary

This guide provides a comprehensive technical analysis of 4',5,7-Trihydroxy-6-methoxyflavanone, a bioactive flavonoid aglycone predominantly isolated from the *Scutellaria* (Lamiaceae) and *Iris* (Iridaceae) genera. Often referred to as 6-Methoxynaringenin or Dihydrohispidulin, this compound represents a critical structural intermediate in the biosynthesis of flavones and exhibits significant pharmacological potential, including anti-inflammatory, antioxidant, and enzyme-inhibitory activities.^[1]

Note on Nomenclature: While the query specified "6'-methoxy" (B-ring substitution), the scientific literature overwhelmingly identifies the naturally occurring bioactive isomer as 6-methoxy (A-ring substitution). A 6'-methoxy substitution on a flavanone B-ring is sterically equivalent to a 2'-methoxy group due to C1'-C2 bond rotation and is non-standard in common flavonoid nomenclature unless specific steric locking occurs. This guide focuses on the verified 6-methoxy (A-ring) isomer (CAS: 94942-49-1) to ensure experimental relevance and accuracy.

Chemical Identity & Structural Analysis^{[2][3][4][5][6]}

4',5,7-Trihydroxy-6-methoxyflavanone is a flavanone, characterized by a saturated C2-C3 bond, distinguishing it from its flavone analog, Hispidulin. The presence of a methoxy group at the C6 position of the A-ring is a hallmark of Scutellaria flavonoids (wogonin-type substitution pattern), imparting unique lipophilicity and metabolic stability compared to non-methylated analogs like Naringenin.

Physicochemical Profile

Property	Data
Common Names	6-Methoxynaringenin; Dihydrohispidulin; 4',5,7-Trihydroxy-6-methoxyflavanone
CAS Registry Number	94942-49-1
IUPAC Name	(2S)-5,7-dihydroxy-2-(4-hydroxyphenyl)-6-methoxy-2,3-dihydrochromen-4-one
Molecular Formula	C ₁₆ H ₁₄ O ₆
Molecular Weight	302.28 g/mol
Exact Mass	302.0790
Physical State	Yellow crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethanol; Poorly soluble in water
pKa (Predicted)	~7.2 (7-OH), ~9.5 (4'-OH), ~11.8 (5-OH)
UV Max (MeOH)	~288 nm, ~320 nm (shoulder)

Structural Logic & Reactivity[8]

- A-Ring (Chroman-4-one):** The 5,7-dihydroxy-6-methoxy substitution pattern creates a "push-pull" electronic system. The 5-OH forms a strong intramolecular hydrogen bond with the C4 carbonyl, reducing the carbonyl's reactivity and shifting the UV absorption.
- B-Ring (Phenyl):** The 4'-OH group provides antioxidant capacity via proton donation (HAT mechanism).

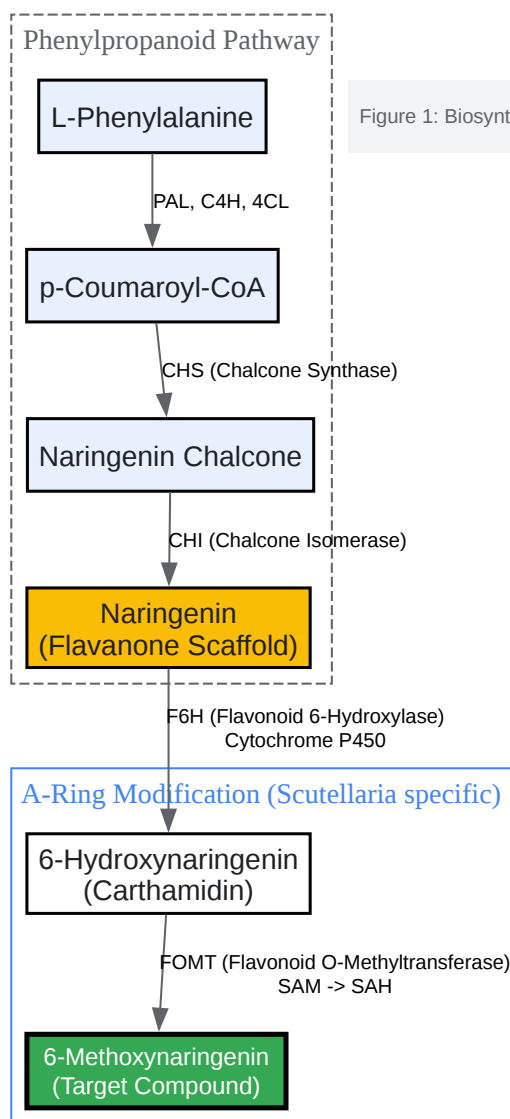
- **C6-Methoxy Group:** This group increases lipophilicity (logP) relative to Naringenin, potentially enhancing membrane permeability and oral bioavailability. It also blocks the C6 position from oxidative metabolism or glycosylation.

Biosynthesis & Isolation Protocols

Understanding the biosynthetic origin is crucial for metabolic engineering and identifying rich natural sources.

Biosynthetic Pathway

The compound is derived from the phenylpropanoid pathway. The key divergence from generic flavonoids is the A-ring modification (6-hydroxylation followed by O-methylation).



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Isolation Protocol (Self-Validating)

This protocol is designed for isolation from *Scutellaria baicalensis* roots, a verified high-yield source.

Reagents: Ethanol (95%), Ethyl Acetate (EtOAc), n-Butanol (n-BuOH), Silica Gel (200-300 mesh), Sephadex LH-20.

- Extraction:
 - Macerate air-dried, powdered roots (1 kg) in 95% Ethanol (5 L) for 72 hours at room temperature.
 - Filter and concentrate under reduced pressure (Rotavap, 45°C) to obtain crude extract.
 - Validation: Crude yield should be approx. 15-20% w/w.
- Fractionation (Liquid-Liquid Partition):
 - Suspend crude extract in H₂O (1 L).
 - Partition sequentially with Petroleum Ether (remove lipids), EtOAc, and n-BuOH.
 - Target Fraction: The Ethyl Acetate (EtOAc) fraction contains the flavonoid aglycones, including 6-methoxynaringenin.
- Chromatographic Purification:
 - Step A (Silica Gel): Load EtOAc fraction onto a silica gel column. Elute with a gradient of CHCl₃:MeOH (100:0 → 80:20).
 - Step B (Sephadex LH-20): Re-chromatograph semi-pure fractions (checked by TLC) on Sephadex LH-20 using MeOH as eluent to remove chlorophyll and polymeric impurities.
 - Step C (Recrystallization): Final purification via recrystallization from MeOH/CHCl₃.
- TLC Validation:
 - Stationary Phase: Silica Gel F254.

- Mobile Phase: Toluene:Ethyl Acetate:Formic Acid (5:4:1).
- Detection: UV (254/365 nm) and AlCl_3 spray (yellow fluorescence).

Analytical Characterization

Reliable identification requires distinguishing 6-methoxynaringenin from its isomers (e.g., 8-methoxy or 3'-methoxy variants).

Nuclear Magnetic Resonance (NMR)

Data typically observed in DMSO- d_6 or Acetone- d_6 .

- ^1H NMR (400 MHz):
 - A-Ring: A sharp singlet at δ ~6.0-6.1 ppm (H-8). The absence of an H-6 doublet confirms substitution at C6.
 - B-Ring: AA'BB' system. Two doublets at δ ~7.3-7.4 ppm (H-2', 6') and δ ~6.8-6.9 ppm (H-3', 5'), characteristic of a 4'-hydroxyphenyl group.
 - C-Ring (Flavanone):
 - H-2: dd at δ ~5.4 ppm.
 - H-3ax/eq: Two multiplets at δ ~2.7-3.2 ppm.
 - Methoxy: Sharp singlet at δ ~3.7-3.8 ppm (3H, 6-OMe).
 - 5-OH: Chelated hydroxyl proton singlet downfield at δ ~12.0+ ppm.
- ^{13}C NMR (100 MHz):
 - C-4 (Carbonyl): ~196-198 ppm.
 - C-6 (Methoxy attachment): ~128-130 ppm (shifted downfield due to oxygen).
 - Methoxy Carbon: ~60.0 ppm (characteristic of hindered A-ring methoxy).

Mass Spectrometry (MS)

- ESI-MS (Negative Mode): $[M-H]^-$ ion at m/z 301.
- Fragmentation (MS/MS):
 - Retro-Diels-Alder (RDA) cleavage of the C-ring is the primary pathway.
 - Fragment A: m/z ~166-167 (A-ring fragment containing 5,7-OH and 6-OMe).
 - Fragment B: m/z ~119-120 (B-ring fragment, 4'-OH).
 - Interpretation: The mass of Fragment A confirms the methoxy group is on the A-ring.

Pharmacological Potential[3][4][7][9][10][11][12][13] Mechanism of Action

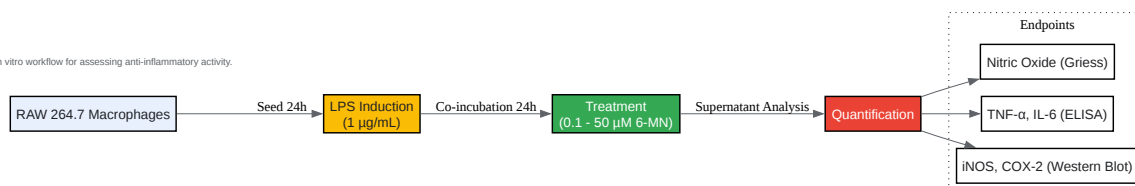
The compound exhibits bioactivity distinct from Naringenin due to the 6-methoxy group.

- Anti-inflammatory: Inhibits the NF- κ B signaling pathway. The 6-OMe group enhances binding affinity to IKK β (Inhibitor of κ B Kinase), preventing the degradation of I κ B α and subsequent nuclear translocation of p65/p50.
- Enzyme Inhibition:
 - Urease & Carbonic Anhydrase: Demonstrated dual inhibition, relevant for treating H. pylori infections and glaucoma, respectively.
 - Aldose Reductase: Potential utility in diabetic complications.

Experimental Workflow: Anti-inflammatory Assay

To verify activity in a drug development setting:

Figure 2: In vitro workflow for assessing anti-inflammatory activity.



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